

# Prudent Disposal of UM-164: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: UM-164

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Disclaimer: Specific safety data sheet (SDS) and official disposal procedures for **UM-164** are not readily available in the public domain. The following guidelines are based on general best practices for the disposal of potent, biologically active small molecules in a laboratory setting. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure compliance with local, state, and federal regulations.

**UM-164** is a potent dual c-Src/p38 kinase inhibitor, and as with any active pharmacological agent, requires careful handling and disposal to ensure personnel safety and environmental protection.<sup>[1][2][3][4][5]</sup> The following procedures provide a framework for the safe management of **UM-164** waste.

## I. Immediate Safety and Handling Precautions

Prior to handling **UM-164**, it is crucial to be familiar with its properties.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat is required.

Engineering Controls:

- All handling of **UM-164**, especially in its powdered form, should be conducted in a well-ventilated area, preferably within a chemical fume hood.

## II. Step-by-Step Disposal Procedures

The proper disposal of **UM-164** waste is contingent on its form (solid, liquid, or contaminated materials).

### Step 1: Waste Segregation

- Solid Waste: Collect unused or expired **UM-164** powder in its original container or a clearly labeled, sealed container. This also includes any materials heavily contaminated with solid **UM-164**.
- Liquid Waste: Solutions containing **UM-164** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.[\[6\]](#)
- Contaminated Labware: Disposable items such as pipette tips, centrifuge tubes, and gloves that have come into contact with **UM-164** should be collected in a designated, sealed container or bag for hazardous waste.[\[7\]](#)

### Step 2: Labeling

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**UM-164**"), and the approximate concentration and quantity. Follow your institution's specific labeling requirements.[\[8\]](#)

### Step 3: Storage

- Store waste containers in a designated, secure area away from general laboratory traffic. Ensure containers are sealed to prevent leaks or spills.

### Step 4: Scheduling Waste Pickup

- Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not dispose of **UM-164** down the drain or in regular trash.[\[8\]](#)

### III. Quantitative Data for UM-164

The following table summarizes key quantitative information for **UM-164** based on available research.

Property	Value	Source
Molecular Weight	640.68 g/mol	[1][3]
Formula	C30H31F3N8O3S	[1]
CAS Number	903564-48-7	[1]
Solubility (25°C)	DMSO 5 mg/mL	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month	[1]
Binding Constant (Kd) for c-Src	2.7 nM	[1][3]
Average GI50 in TNBC cell lines	160 nmol/L	[3]
IC50 for cell motility and invasion	50 nmol/L	[3]

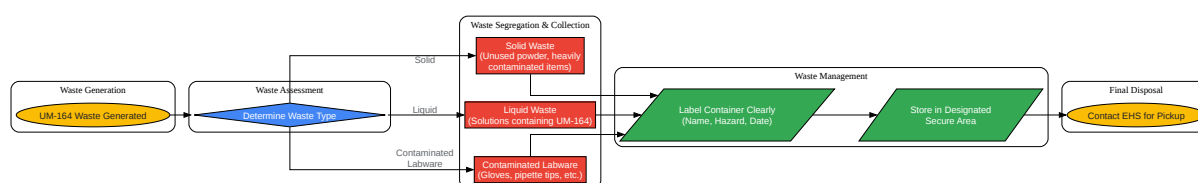
### IV. Experimental Protocols Cited

While specific disposal protocols for **UM-164** are not detailed in the provided search results, the general principles of handling hazardous laboratory waste are well-established. The procedures outlined above are a synthesis of these general protocols. For instance, the University of North Carolina at Chapel Hill's Laboratory Safety Manual emphasizes the responsibility of the Principal Investigator for the proper containerizing, labeling, and management of laboratory waste prior to disposal by the EHS department.[8] Similarly, general guidance on handling laboratory waste suggests segregating hazardous materials and ensuring containers are properly capped and stored.[6] For empty chemical containers, it is recommended that they be triple-rinsed (with the rinsate collected as hazardous waste) before

being discarded, unless they held an acutely toxic substance, in which case the container itself should be disposed of as hazardous waste.[8]

## V. UM-164 Waste Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **UM-164** waste in a laboratory setting.



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Caption: Workflow for the proper segregation and disposal of **UM-164** waste.

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